

3-Methyl-3-penten-1-ol CAS number and physical constants

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Compound of Interest

Compound Name: 3-Methyl-3-penten-1-ol

Cat. No.: B155299

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3-Methyl-3-penten-1-ol: A Technical Guide

CAS Number: 1708-99-2

This technical guide provides an in-depth overview of **3-Methyl-3-penten-1-ol**, a valuable chemical intermediate. The information is intended for researchers, scientists, and professionals in drug development and fine chemical synthesis.

Core Chemical Information

Synonyms: 3-Methylpent-3-en-1-ol

3-Methyl-3-penten-1-ol is a tertiary alcohol with applications primarily in the flavor and fragrance industry. Its chemical structure and properties make it a subject of interest for various organic syntheses.

Physical Constants

A compilation of the key physical and chemical properties of **3-Methyl-3-penten-1-ol** is presented in the table below for easy reference and comparison.

Property	Value
CAS Number	1708-99-2
Molecular Formula	C ₆ H ₁₂ O
Molecular Weight	100.16 g/mol
Density	0.845 g/cm ³
Boiling Point	142.3 °C at 760 mmHg
Melting Point	22.55 °C (estimate)
Flash Point	58 °C
Vapor Pressure	2.28 mmHg at 25 °C
Refractive Index	1.44
LogP	1.335

Experimental Protocols

Detailed methodologies for the synthesis and purification of **3-Methyl-3-penten-1-ol** are provided below. These protocols are based on established principles of organic chemistry and are intended to serve as a guide for laboratory preparation.

Synthesis via Grignard Reaction

A common and effective method for the synthesis of tertiary alcohols such as **3-Methyl-3-penten-1-ol** is the Grignard reaction. This involves the reaction of a Grignard reagent with a suitable ketone.

Reaction Scheme:

A plausible retrosynthetic analysis suggests the reaction of a propenyl Grignard reagent with acetone, or alternatively, an ethyl Grignard reagent with methyl vinyl ketone. A generalized protocol for a Grignard synthesis of a tertiary alcohol is as follows:

Materials:

- Magnesium turnings
- Anhydrous diethyl ether or tetrahydrofuran (THF)
- An appropriate alkyl or vinyl halide (e.g., 3-bromo-2-methylpropene)
- A suitable ketone (e.g., acetone)
- Saturated aqueous ammonium chloride solution
- Anhydrous sodium sulfate

Procedure:

- Preparation of the Grignard Reagent:
 - All glassware must be thoroughly dried to exclude moisture.
 - In a round-bottom flask equipped with a reflux condenser and a dropping funnel, place magnesium turnings.
 - Add a small amount of anhydrous diethyl ether and a crystal of iodine to initiate the reaction.
 - Slowly add a solution of the alkyl/vinyl halide in anhydrous ether from the dropping funnel. The reaction is exothermic and should be controlled by the rate of addition and, if necessary, an ice bath.
 - Once the addition is complete, the mixture is typically refluxed gently to ensure complete formation of the Grignard reagent.
- Reaction with the Ketone:
 - Cool the Grignard reagent solution in an ice bath.
 - Slowly add a solution of the ketone in anhydrous ether from the dropping funnel. Maintain a low temperature to control the exothermic reaction.

- After the addition is complete, allow the reaction mixture to stir at room temperature for a specified period to ensure completion.
- Work-up and Isolation:
 - The reaction mixture is quenched by the slow addition of a saturated aqueous solution of ammonium chloride. This will hydrolyze the magnesium alkoxide salt formed.
 - The ethereal layer is separated, and the aqueous layer is extracted with diethyl ether.
 - The combined organic extracts are washed with brine, dried over anhydrous sodium sulfate, and the solvent is removed by rotary evaporation to yield the crude tertiary alcohol.

Purification Protocol

The crude **3-Methyl-3-penten-1-ol** can be purified using a combination of extraction and distillation. For higher purity, column chromatography may be employed.

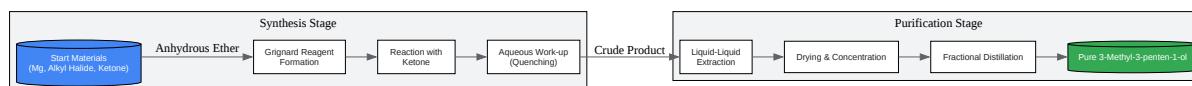
Workflow for Purification:

- Liquid-Liquid Extraction:
 - The crude product is dissolved in a suitable organic solvent (e.g., diethyl ether or dichloromethane).
 - The organic solution is washed sequentially with dilute acid, saturated sodium bicarbonate solution, and brine to remove any unreacted starting materials and by-products.
- Drying and Concentration:
 - The washed organic layer is dried over an anhydrous drying agent like sodium sulfate or magnesium sulfate.
 - The drying agent is removed by filtration, and the solvent is evaporated under reduced pressure.
- Fractional Distillation:

- The concentrated crude product is purified by fractional distillation under reduced pressure to separate the desired alcohol from impurities with different boiling points.
- Column Chromatography (Optional):
 - For very high purity, the distilled product can be further purified by silica gel column chromatography using an appropriate solvent system (e.g., a mixture of hexane and ethyl acetate).

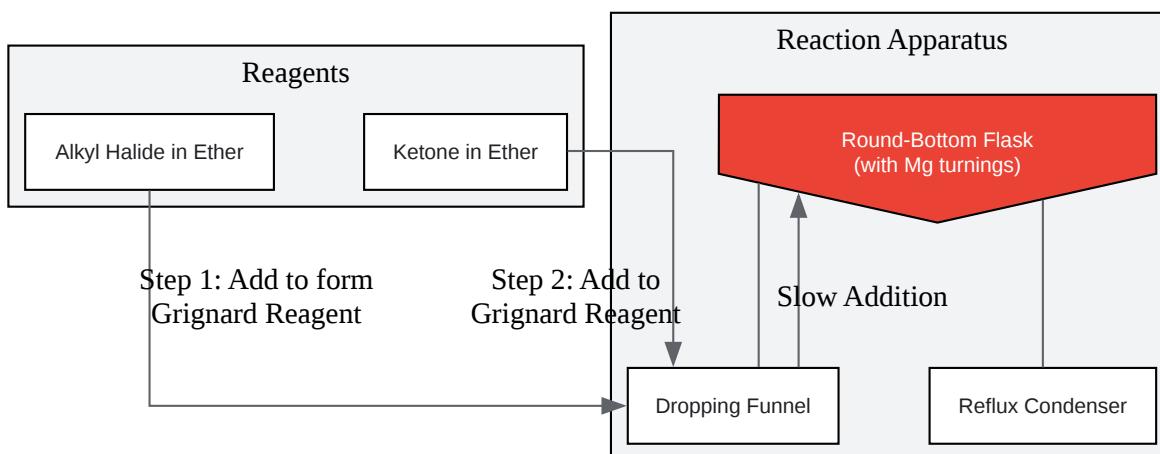
Visualizations

The following diagrams illustrate the logical workflow for the synthesis and purification of **3-Methyl-3-penten-1-ol**.



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Caption: Logical workflow for the synthesis and purification of **3-Methyl-3-penten-1-ol**.



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Caption: Experimental setup for the Grignard reaction stage.

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